

Solubility of N-decyl-4-methoxyaniline in common organic solvents

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Compound of Interest		
Compound Name:	N-decyl-4-methoxyaniline	
Cat. No.:	B12932584	Get Quote

An in-depth review of publicly available scientific literature and chemical databases did not yield specific quantitative data on the solubility of **N-decyl-4-methoxyaniline** in common organic solvents. Similarly, detailed experimental protocols for the determination of its solubility are not readily available.

However, this guide provides a comprehensive framework and standardized methodologies that researchers, scientists, and drug development professionals can employ to determine the solubility of **N-decyl-4-methoxyaniline** or similar compounds. The following sections detail a standard experimental workflow, present a template for data organization, and visualize the procedural logic and key influencing factors.

Data Presentation: Solubility of N-decyl-4-methoxyaniline

The following table structure is recommended for the clear and concise presentation of solubility data. This format allows for easy comparison of solubility across different organic solvents at specified temperatures.

Table 1: Solubility of N-decyl-4-methoxyaniline in Common Organic Solvents at 25°C (77°F)



Solvent Class	Solvent	Solubility (g/100 mL)	Molar Solubility (mol/L)	Observations
Alcohols	Methanol	Data not available	Data not available	
Ethanol	Data not available	Data not available		
Isopropanol	Data not available	Data not available	_	
Ketones	Acetone	Data not available	Data not available	
Methyl Ethyl Ketone	Data not available	Data not available		
Esters	Ethyl Acetate	Data not available	Data not available	
Ethers	Diethyl Ether	Data not available	Data not available	
Tetrahydrofuran (THF)	Data not available	Data not available		
Aromatic Hydrocarbons	Toluene	Data not available	Data not available	
Xylene	Data not available	Data not available		
Halogenated Solvents	Dichloromethane	Data not available	Data not available	
Chloroform	Data not available	Data not available		

Experimental Protocols: Determining Solubility

Foundational & Exploratory





A widely accepted method for determining the solubility of a solid compound in an organic solvent is the isothermal shake-flask method. This procedure involves saturating a solvent with the solute at a constant temperature and then quantifying the concentration of the dissolved solute.

- 1. Materials and Equipment:
- N-decyl-4-methoxyaniline (solute)
- Selected organic solvents (analytical grade)
- Analytical balance
- Thermostatically controlled shaker or water bath
- Centrifuge
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

2. Procedure:

- Preparation of Supersaturated Solutions: For each solvent, add an excess amount of N-decyl-4-methoxyaniline to a known volume of the solvent in a sealed container (e.g., a screw-cap vial). The presence of undissolved solid is essential to ensure saturation.
- Equilibration: Place the vials in a thermostatic shaker set to a constant temperature (e.g., 25°C). Agitate the mixtures for a predetermined period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- Phase Separation: After equilibration, allow the vials to stand undisturbed at the same constant temperature for a sufficient time (e.g., 2-4 hours) to allow the excess solid to settle.
 Alternatively, centrifuge the samples to expedite the separation of the solid and liquid phases.

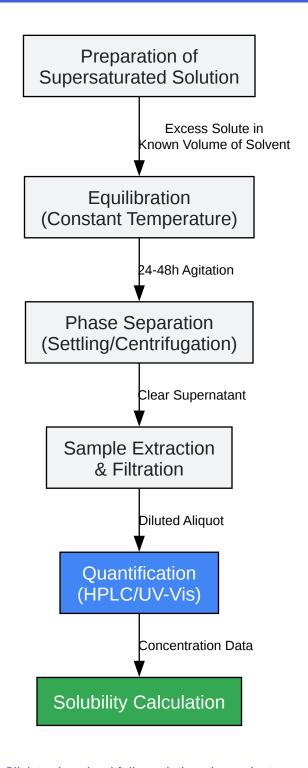


- Sample Extraction and Dilution: Carefully extract a known volume of the clear supernatant using a pipette. To prevent any undissolved solids from being transferred, it is advisable to use a syringe filter. Dilute the extracted sample gravimetrically or volumetrically with a suitable solvent to a concentration within the analytical instrument's linear range.
- Quantification: Analyze the diluted samples using a calibrated analytical method, such as HPLC or UV-Vis spectrophotometry, to determine the concentration of N-decyl-4methoxyaniline.
- Calculation: Based on the measured concentration and the dilution factor, calculate the solubility of the compound in the original solvent. Express the results in appropriate units, such as g/100 mL or mol/L.

Visualizations

The following diagrams illustrate the experimental workflow for solubility determination and the key factors influencing the solubility of a compound like **N-decyl-4-methoxyaniline**.

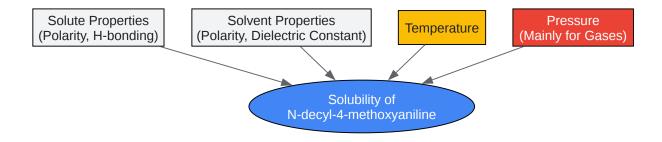




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Caption: Experimental workflow for determining the solubility of **N-decyl-4-methoxyaniline**.





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Caption: Key factors influencing the solubility of an organic compound.

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